

# 7-Isocarapanaubine: An Obscure Spirooxindole Alkaloid

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## Compound of Interest

Compound Name: 7-Isocarapanaubine

Cat. No.: B170766

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For researchers, scientists, and drug development professionals, **7-Isocarapanaubine** represents a largely unexplored molecule within the broader class of spirooxindole alkaloids. Despite its documented chemical structure, a comprehensive review of publicly available scientific literature reveals a significant gap in our understanding of its biological properties and potential therapeutic applications.

Currently, detailed information regarding the natural source, synthetic pathways, specific biological activities, and mechanism of action of **7-Isocarapanaubine** remains elusive. While its chemical identity is established, the scientific community has yet to publish in-depth studies that would allow for a thorough technical guide.

## Chemical and Physical Properties

Based on available database information, the fundamental properties of **7-Isocarapanaubine** have been computed.

Property	Value	Source
Molecular Formula	C <sub>23</sub> H <sub>28</sub> N <sub>2</sub> O <sub>6</sub>	PubChem
Molecular Weight	428.5 g/mol	PubChem
IUPAC Name	methyl (1S,4aS,5aS,6S,10aS)-5',6'- dimethoxy-1-methyl-2'- oxospiro[1,4a,5,5a,7,8,10,10a- octahydropyrano[3,4- f]indolizine-6,3'-1H-indole]-4- carboxylate	PubChem
CAS Number	17391-09-2	PubChem
Type of Compound	Alkaloid	Biopurify

## Context within Spirooxindole Alkaloids

**7-Isocarapanaubine** belongs to the spirooxindole class of alkaloids, a group of natural products known for their complex chemical structures and diverse biological activities. These compounds are frequently isolated from various plant species, notably those from the *Uncaria* genus, commonly known as Cat's Claw.

Alkaloids from *Uncaria* species have been reported to possess a range of pharmacological effects, including neuroprotective, anti-inflammatory, and cardiovascular activities. This established bioactivity within the broader chemical family suggests that **7-Isocarapanaubine** could potentially exhibit interesting pharmacological properties, warranting future investigation.

## Synthesis and Isolation

Detailed experimental protocols for the specific synthesis or isolation of **7-Isocarapanaubine** are not available in the current body of scientific literature. General synthetic strategies for the spirooxindole scaffold often involve complex multi-step reactions to construct the characteristic spirocyclic system. Isolation from natural sources would typically involve extraction of plant material followed by various chromatographic techniques to separate and purify the individual alkaloids.

## Biological Activity and Mechanism of Action

As of this review, no quantitative data from biological assays or detailed studies on the mechanism of action for **7-Isocarapanaubine** have been published. Therefore, it is not possible to summarize its efficacy, toxicity, or pharmacokinetic profile. Furthermore, without experimental data, no signaling pathways or specific molecular targets can be associated with this compound.

## Future Outlook

The lack of available data on **7-Isocarapanaubine** highlights a clear area for future research. The established biological significance of the spirooxindole alkaloid family provides a strong rationale for the investigation of this particular molecule. Future studies should aim to:

- Identify the natural source of **7-Isocarapanaubine** or develop a robust synthetic route for its production.
- Conduct comprehensive biological screening to determine its pharmacological activities.
- Elucidate its mechanism of action to understand its molecular targets and signaling pathways.
- Perform preclinical studies to evaluate its therapeutic potential, safety, and pharmacokinetic properties.

Until such research is conducted and published, **7-Isocarapanaubine** will remain a chemical entity of unknown biological significance and therapeutic potential.

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